Application Note: Structural Elucidation and NMR Profiling of 1H-Indene-2-acetic Acid

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Compound of Interest

Compound Name:	*1H-Indene-2-acetic acid*
CAS No.:	*57932-05-5*
Cat. No.:	*B1657725*

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Executive Summary & Scientific Rationale

1H-Indene-2-acetic acid is a critical bicyclic intermediate, often serving as a scaffold for non-steroidal anti-inflammatory drugs (NSAIDs) such as Sulindac. Its structure comprises a fused benzene-cyclopentadiene ring system (indene) with an acetic acid moiety at the C2 position.

The Analytical Challenge: The primary challenge in the NMR analysis of this compound is the differentiation of two distinct methylene (

) groups:

- Indene Ring Methylene (

  ): Benzylic and allylic.
- Acetic Acid Side Chain (

  ): Allylic and

  -to-carbonyl.

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Both signals resonate in the crowded 3.3–3.7 ppm region. Misassignment here can lead to incorrect regioisomer identification (e.g., 1H-indene-3-acetic acid vs. **1H-indene-2-acetic acid**). This guide details a self-validating protocol using 1D and 2D NMR to unambiguously assign these resonances.

Experimental Protocol

Sample Preparation

To prevent chemical shift drifting due to concentration effects (dimerization of carboxylic acids), strict adherence to the preparation protocol is required.

- Solvent: DMSO-

  (99.9% D) is preferred over

  .

  - Reasoning: DMSO disrupts the intermolecular H-bonding dimers of the carboxylic acid, sharpening the signals. It also prevents potential overlap of the solvent peak (~7.26 ppm in

) with the aromatic indene protons.

- Concentration: 10–15 mg in 600

  L solvent.

- Reference: Tetramethylsilane (TMS) internal standard (0.05% v/v).

Instrument Parameters (600 MHz equiv.)

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Parameter	1H-NMR (Proton)	13C-NMR (Carbon)	Rationale
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)	30° pulse ensures accurate integration by avoiding saturation.
Relaxation Delay (D1)	2.0 s	2.0 s	Sufficient for relaxation of methine/methylene; acid proton may saturate (irrelevant for quant).
Scans (NS)	16	1024	High S/N required for 13C to detect quaternary carbons (C2, C3a, C7a).
Spectral Width	14 ppm (-1 to 13)	240 ppm (-10 to 230)	Captures broad -COOH (~12 ppm) and Carbonyl (~175 ppm).
Temperature	298 K	298 K	Standard ambient.

Structural Elucidation & Data Analysis

Structure & Numbering

- C1: Methylene of the 5-membered ring.
- C2: Quaternary carbon (substituted with acetic acid).
- C3: Methine (Vinylic proton).
- C3a/C7a: Bridgehead quaternary carbons.
- C4-C7: Aromatic protons.[1]
- C8/C9: Side chain methylene and carbonyl.[1]

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1H-NMR Assignment Strategy

The spectrum is defined by three distinct regions. The critical task is distinguishing the methylene from the side-chain methylene.

Predicted Chemical Shifts (DMSO-):

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Note
12.20	Broad Singlet	1H	-COOH	Exchangeable; shift varies with concentration/water content.
7.45 – 7.10	Multiplet	4H	Ar-H (C4-C7)	Overlapping ABCD system of the fused benzene ring.
6.65	Singlet (br)	1H	H3 (Vinyl)	Characteristic vinylic shift; may show small allylic coupling (Hz) to H1.
3.55	Singlet	2H	Side Chain (CH2-COOH)	Deshielded by carbonyl anisotropy.
3.38	Singlet (br)	2H	H1 (Ring)	Benzylic/Allylic. Often broader due to long-range coupling.

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Differentiation Logic:

- HMBC Correlation: The side chain

  (3.55 ppm) will show a strong correlation to the Carbonyl Carbon (~173 ppm). The Ring

  (3.38 ppm) will not.

- Allylic Coupling: H1 often appears as a broadened singlet or fine doublet due to coupling with H3 across the double bond.

13C-NMR Assignment Strategy

Chemical Shift (, ppm)	Type	Assignment	Mechanistic Note
173.5	C=O	-COOH	Typical aliphatic carboxylic acid.
144.2	Cq	C3a / C7a	Bridgehead carbons; deshielded by aromaticity.
142.1	Cq	C2	Substituted vinylic carbon.
128.5	CH	C3	Vinylic methine.
126.0 – 120.0	CH	Ar-C (C4-C7)	Aromatic region.
38.5	CH2	C1	Indene ring methylene.
33.2	CH2	Side Chain	-methylene to acid.

Assignment Logic Workflow (Graphviz)

The following diagram illustrates the decision tree for assigning the overlapping methylene regions, ensuring the integrity of the structural claim.

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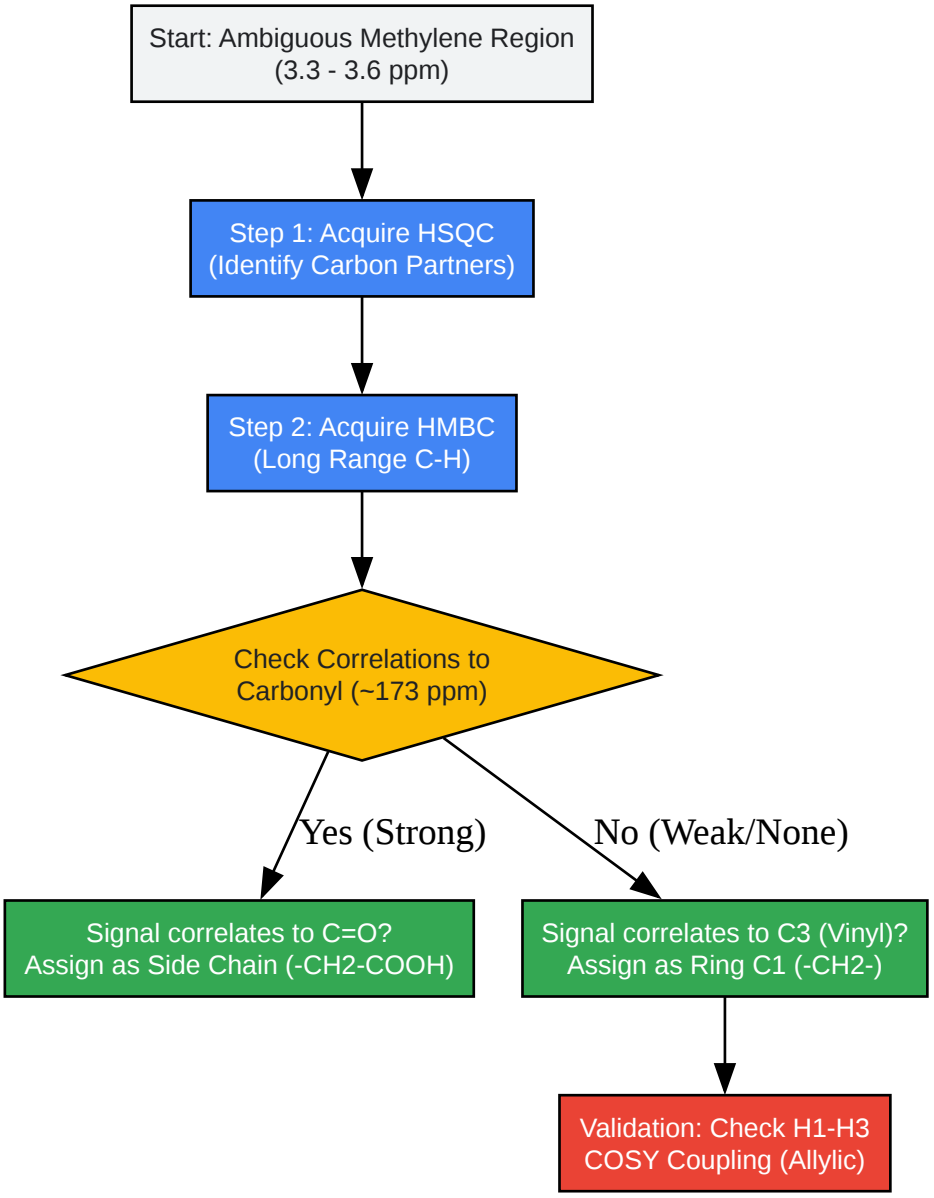

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Caption: Logical workflow for distinguishing the isomeric methylene protons in **1H-Indene-2-acetic acid** using 2D NMR.

Troubleshooting & Expert Insights

The "Labile Proton" Trap

Issue: The carboxylic acid proton (-COOH) is often invisible or extremely broad in

if the solvent is "wet" or if the sample is dilute. Solution:

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- Use DMSO-

  or Acetone-

  .

- If using

  , add 1 drop of

  shake. The -COOH signal will disappear (exchange), confirming its identity, while the CH/CH2 signals remain.

Oxidation Artifacts

Issue: Indene derivatives are prone to oxidation at the C1 position (forming 1-indanone derivatives) upon prolonged exposure to air/light. Diagnostic: Look for a new triplet ~2.7-3.0 ppm (characteristic of indanone CH2) and the loss of the vinylic proton signal at 6.65 ppm. Protocol: Always prepare samples fresh and store the solid compound under inert gas (Nitrogen/Argon) at -20°C.

Keto-Enol Tautomerism

While **1H-indene-2-acetic acid** is stable, related isomers (like 1H-indene-1-acetic acid) can undergo double-bond migration (1,5-sigmatropic shifts) under acidic or basic conditions. Ensure the NMR tube is free of trace acids/bases from cleaning protocols.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). Wiley. (Standard text for chemical shift rules).

- Fulmer, G. R., et al. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. Organometallics, 29(9), 2176–2179.

- Reich, H. J. (2023). Structure Determination Using Spectroscopic Methods. University of Wisconsin-Madison Chemistry. (Authoritative database for shift prediction).[2]

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- SDBS Database. (National Institute of Advanced Industrial Science and Technology). Spectral Database for Organic Compounds. (Used for analog comparison).

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Sources

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- 2. organicchemistrydata.org [organicchemistrydata.org]
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